

Eupalinolide K: A Comprehensive Technical Guide on its Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: *Eupalinolide K*

Cat. No.: *B15569345*

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Abstract

Eupalinolide K is a naturally occurring sesquiterpene lactone isolated from the plant *Eupatorium lindleyanum*. As a member of the germacrane class of sesquiterpenoids, it possesses a characteristic ten-membered ring system. This document provides a detailed overview of the chemical structure and stereochemistry of **Eupalinolide K**, based on spectroscopic data and its isolation from its natural source. Included are comprehensive tables of its NMR spectral data, a detailed experimental protocol for its isolation, and a discussion of its stereochemical configuration.

Chemical Structure and Properties

Eupalinolide K is a sesquiterpenoid lactone with the molecular formula $C_{20}H_{26}O_6$, corresponding to a molecular weight of 362.42 g/mol ^{[1][2]}. The core of its structure is a germacrane skeleton, which is a ten-membered carbocyclic ring. The molecule features a fused α -methylene- γ -lactone ring, a common characteristic of many biologically active

sesquiterpene lactones. The systematic name for **Eupalinolide K** is not commonly used; it is primarily referred to by its trivial name.

Table 1: Physicochemical Properties of **Eupalinolide K**

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₆ O ₆	[1][2]
Molecular Weight	362.42	[1]
CAS Number	108657-10-9	
Appearance	White amorphous powder	
Origin	Eupatorium lindleyanum	

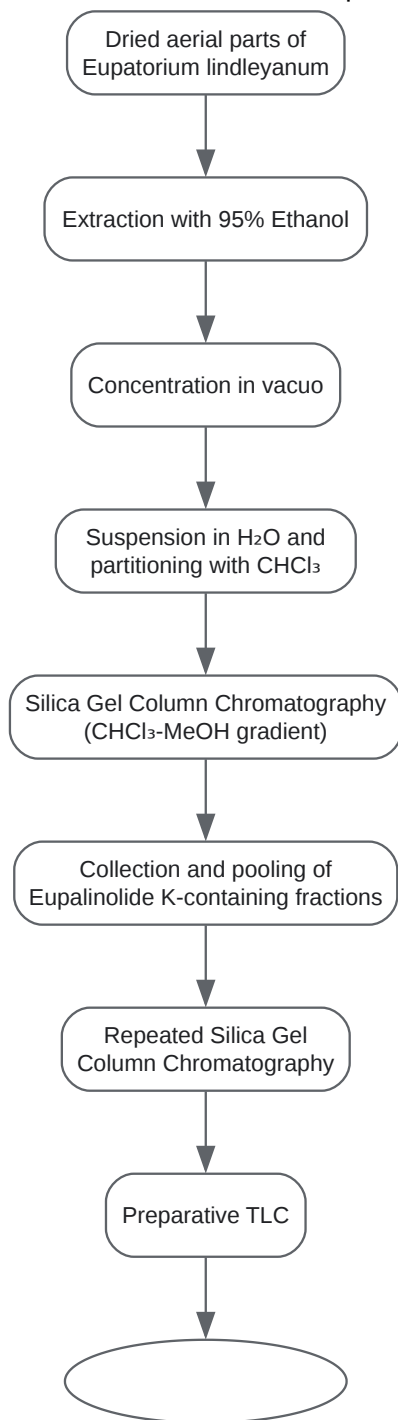
Isolation of Eupalinolide K

Eupalinolide K was first isolated from the aerial parts of *Eupatorium lindleyanum*. The isolation process involves solvent extraction followed by a series of chromatographic separations.

Experimental Protocol for Isolation

The dried and powdered aerial parts of *Eupatorium lindleyanum* (5 kg) were extracted with 95% ethanol at room temperature. The resulting extract was concentrated under reduced pressure to yield a crude residue. This residue was then suspended in water and partitioned successively with petroleum ether, chloroform, and ethyl acetate. The chloroform-soluble fraction was subjected to column chromatography over silica gel, eluting with a gradient of chloroform and methanol. Fractions were monitored by thin-layer chromatography (TLC). Fractions containing eupalinolides were combined and further purified by repeated column chromatography on silica gel and preparative TLC to afford pure **Eupalinolide K**.

Figure 1. Isolation Workflow for Eupalinolide K

[Click to download full resolution via product page](#)Figure 1. Isolation Workflow for **Eupalinolide K**

Structure Elucidation and Stereochemistry

The chemical structure of **Eupalinolide K** was elucidated through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Spectroscopic Data

The ^1H and ^{13}C NMR spectra of **Eupalinolide K** were recorded in CDCl_3 . The assignments of proton and carbon signals were confirmed by COSY, HSQC, and HMBC experiments.

Table 2: ^1H NMR (400 MHz, CDCl_3) Data for **Eupalinolide K**

Position	δ H (ppm)	Multiplicity	J (Hz)
1	5.15	d	9.6
2	2.58	m	
3	4.98	dd	9.6, 4.8
5	2.80	m	
6	4.20	t	9.6
7	2.65	m	
8	5.30	dd	9.6, 4.8
9 α	2.20	m	
9 β	1.95	m	
13a	6.25	d	3.2
13b	5.60	d	2.8
14	4.80	s	
15	1.85	s	
2'	6.95	q	7.2
3'	1.90	d	7.2
4'	1.80	s	
OAc-CH ₃	2.05	s	

Table 3: ¹³C NMR (100 MHz, CDCl₃) Data for **Eupalinolide K**

Position	δC (ppm)
1	134.5
2	40.1
3	78.2
4	138.9
5	50.3
6	78.9
7	50.8
8	73.5
9	38.7
10	128.2
11	139.8
12	170.1
13	121.5
14	16.5
15	19.8
1'	167.2
2'	128.5
3'	138.2
4'	15.9
OAc-CO	170.5
OAc-CH ₃	21.3

Stereochemistry

The relative stereochemistry of **Eupalinolide K** was determined by analysis of NOESY data and coupling constants from the ^1H NMR spectrum. The germacrane ring of **Eupalinolide K** adopts a specific conformation that is influenced by the substituents and the fused lactone ring. Key NOESY correlations indicate the spatial proximity of certain protons, allowing for the assignment of the relative configuration of the chiral centers. The absolute stereochemistry has been proposed based on biogenetic considerations and comparison with other known eupalinolides from the same plant source.

Biological Activity

Eupalinolide K has been reported to exhibit biological activity, primarily in the context of a mixture with other eupalinolides, such as Eupalinolide I and J. This mixture, known as F1012-2, has been shown to induce apoptosis and cell cycle arrest in cancer cells. The activity is often associated with the modulation of signaling pathways such as Akt and p38. Further studies are needed to fully elucidate the specific contribution of **Eupalinolide K** to the observed biological effects.

Conclusion

Eupalinolide K is a germacrane sesquiterpene lactone with a well-defined chemical structure and stereochemistry, as determined by modern spectroscopic techniques. Its isolation from *Eupatorium lindleyanum* and its potential biological activity make it a molecule of interest for further research in natural product chemistry and drug discovery. The detailed data and protocols presented in this guide provide a valuable resource for scientists working with this compound and related natural products.

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References

- 1. [Potential Anti-inflammatory Sesquiterpene Lactones from Eupatorium lindleyanum - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [2. Analysis of sesquiterpene lactones in Eupatorium lindleyanum by HPLC-PDA-ESI-MS/MS - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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